

Application Notes and Protocols for Plant-Derived Anticancer Research

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Compound of Interest

Compound Name: *Isobatatasin I*

Cat. No.: *B1216489*

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Topic: In-Vitro Anticancer Activity of Dioscorea batatas and Ipomoea batatas Extracts

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct quantitative data and protocols for the isolated compound **Isobatatasin I** are not available in the current scientific literature. The following information is based on studies of crude and fractionated extracts from Dioscorea batatas (Chinese Yam) and Ipomoea batatas (Sweet Potato), from which batatasins are derived. This information is intended to guide research into the potential anticancer properties of these plant extracts.

Introduction

Recent studies have highlighted the potential of extracts from Dioscorea batatas and Ipomoea batatas as sources of bioactive compounds with anticancer properties. These extracts have been shown to inhibit the proliferation of various cancer cell lines and induce apoptosis through the modulation of key signaling pathways. These notes provide a summary of the available data on the in-vitro efficacy of these extracts and detailed protocols for relevant experimental procedures.

Data Presentation: Cytotoxicity of Ipomoea batatas Extracts

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of Ipomoea batatas extracts against various cancer cell lines. It is important to note that IC₅₀

values can vary depending on the specific extract preparation, cell line, and assay conditions.

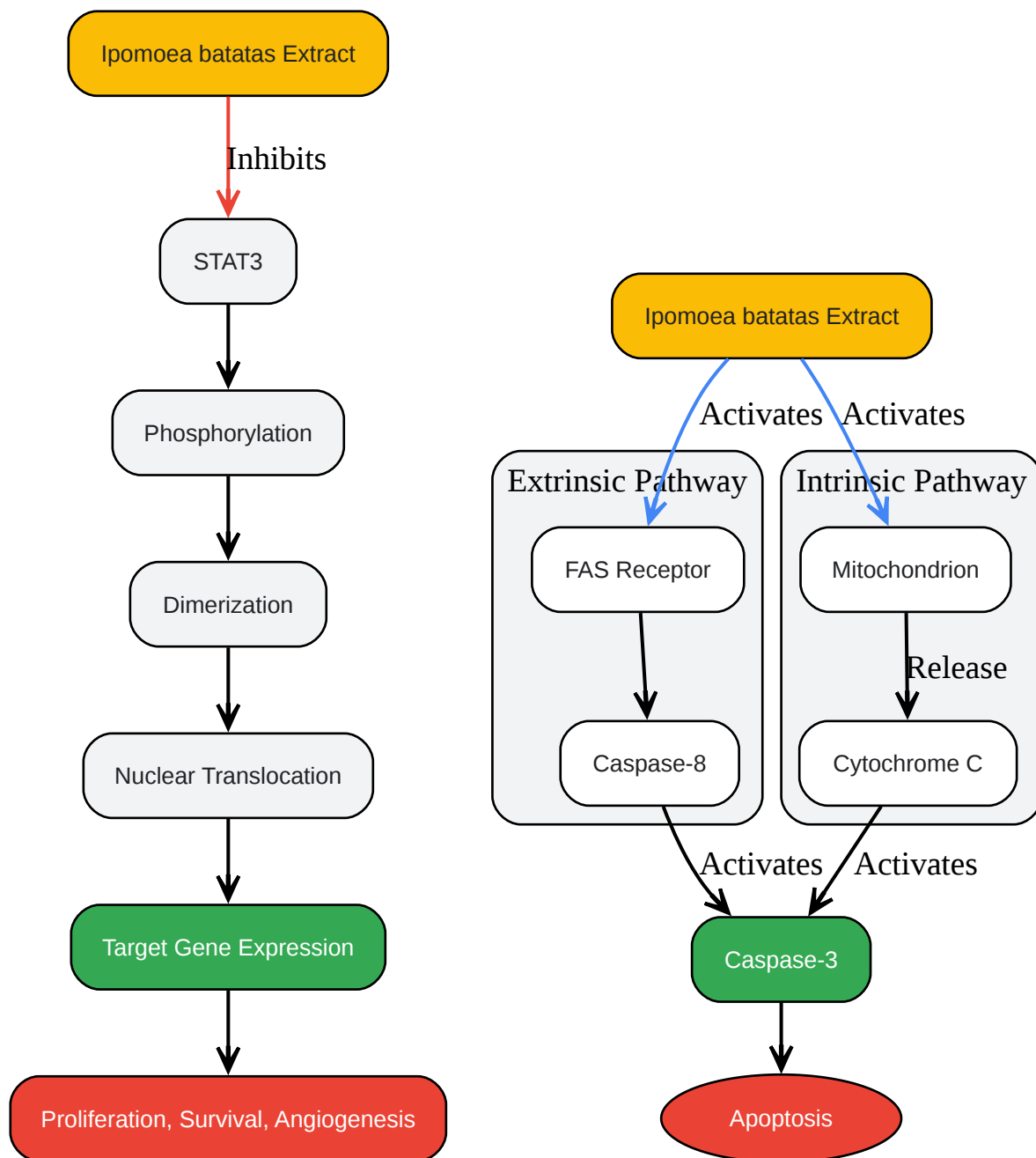
Cancer Cell Line	Extract Type	IC50 Value	Reference
Breast Cancer			
MDAMB-231	Ethanollic fruit extract	~125 µg/mL	[1]
MCF-7	Acidified ethanol extract of purple-fleshed sweet potato	Concentration-dependent inhibition	[2]
Gastric Cancer			
SNU-1	Acidified ethanol extract of purple-fleshed sweet potato	Concentration-dependent inhibition	[2]
MGC803	Fractionated leaf extract (SM-B)	15.17 mg/L	[3][4]
Colon Cancer			
WiDr (adenocarcinoma)	Acidified ethanol extract of purple-fleshed sweet potato	Concentration-dependent inhibition	[2]
Liver Cancer			
Hep3B	Fractionated leaf extract (SM-B)	165.47 mg/L	[3][4]
Lung Cancer			
A549	Fractionated leaf extract (SM-B)	72.64 mg/L	[3][4]

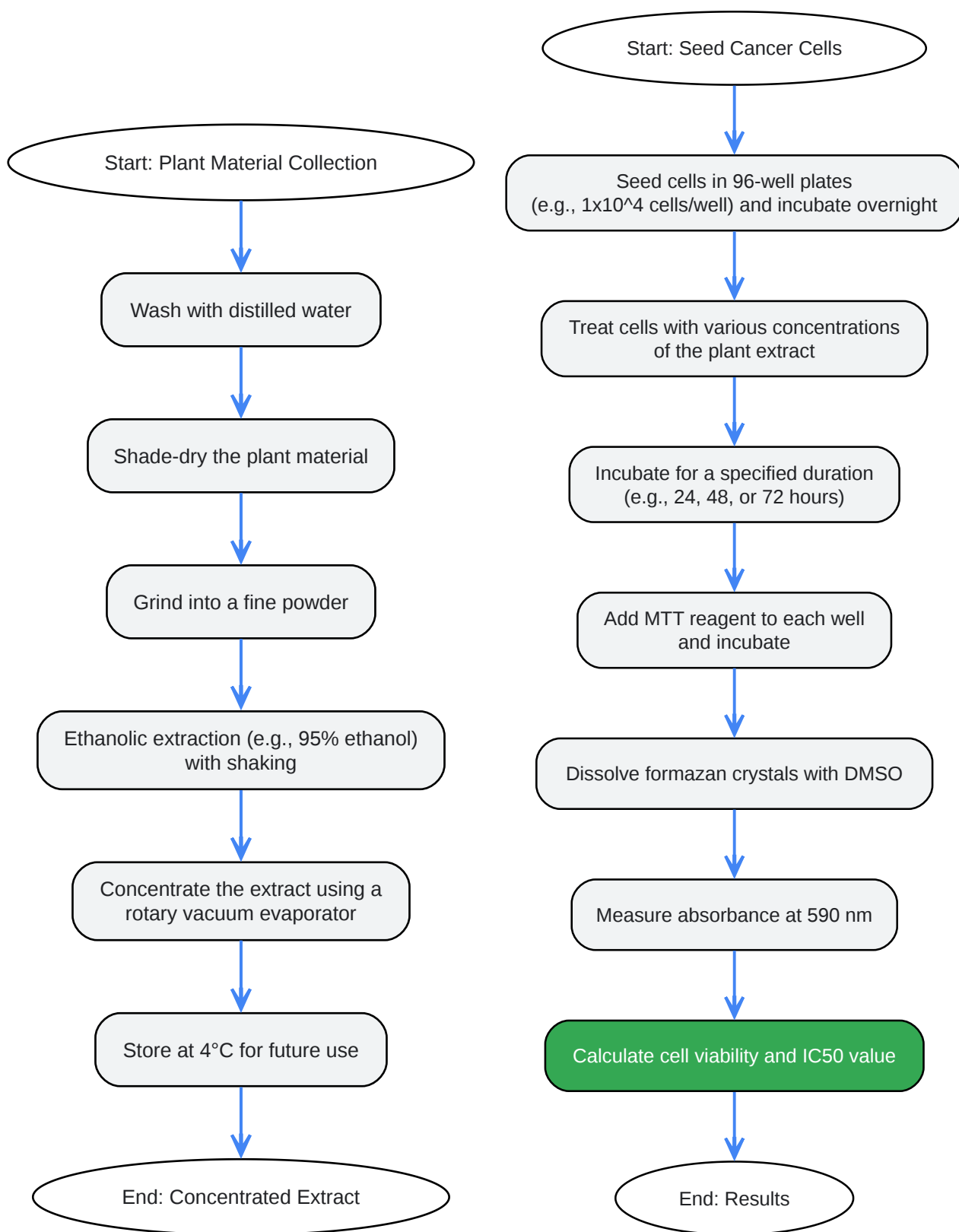
Signaling Pathways

Extracts from *Dioscorea batatas* and *Ipomoea batatas* have been shown to exert their anticancer effects by modulating several key signaling pathways.

NF- κ B Signaling Pathway

Extracts from *Dioscorea batatas* have been demonstrated to suppress the expression of Nuclear Factor-kappa B (NF- κ B), a key regulator of inflammation and cell proliferation.[5]





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References

- 1. texilajournal.com [texilajournal.com]
- 2. Anti-Inflammatory and Anticancer Activities of Taiwanese Purple-Fleshed Sweet Potatoes (*Ipomoea batatas* L. Lam) Extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. greenmedinfo.com [greenmedinfo.com]
- 5. Antioxidant and Anti-inflammatory Effects of Yam (*Dioscorea batatas* Decne.) on Azoxymethane-induced Colonic Aberrant Crypt Foci in F344 Rats - PMC [pmc.ncbi.nlm.nih.gov]
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